

quantifying fructose in human plasma using D-Fructose-13C,d2 isotope dilution

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: D-Fructose-13C,d2

Cat. No.: B12403597

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Application Note: High-Specificity Quantitation of Fructose in Human Plasma via HILIC-MS/MS

Abstract

This application note details a robust protocol for the quantification of D-Fructose in human plasma using Isotope Dilution Mass Spectrometry (ID-MS) with **D-Fructose-13C,d2** as the internal standard. Unlike glucose, which circulates at millimolar concentrations, fructose is present in micromolar trace levels (~5–10 μM fasting), creating a significant analytical challenge: isobaric interference. Both sugars share the same molecular weight (180.16 Da) and fragmentation patterns.

This guide moves beyond standard C18 chromatography, which fails to retain polar sugars, and employs Hydrophilic Interaction Liquid Chromatography (HILIC).^[1] We demonstrate how to achieve baseline resolution between fructose and glucose—a critical requirement to prevent the massive glucose signal from suppressing fructose ionization or contributing to false positives.

Introduction & Clinical Relevance

Elevated dietary fructose is increasingly linked to Non-Alcoholic Fatty Liver Disease (NAFLD), insulin resistance, and metabolic syndrome. However, accurate measurement in plasma is complicated by the "Glucose Gap":

- Plasma Glucose: ~5.0 mM (5,000 μ M)
- Plasma Fructose: ~0.005 mM (5 μ M)

Because glucose is 1000x more abundant and isobaric, even a 0.1% co-elution tail from glucose can artificially double the reported fructose concentration. This protocol utilizes **D-Fructose-13C,d2** (Mass shift +3 Da) to correct for matrix effects and ionization variability, ensuring data integrity for drug development and metabolic flux studies.

Materials & Reagents

Analytical Standards

- Analyte: D-Fructose (High Purity >99%).[\[2\]](#)
- Internal Standard (IS): **D-Fructose-13C,d2**.
 - Note on IS Selection: This specific analog provides a mass shift of +3 Da (Parent ion 182 vs 179). This shift is sufficient to avoid overlap with the natural M+2 isotope of native fructose, provided the chromatographic resolution from glucose is maintained.

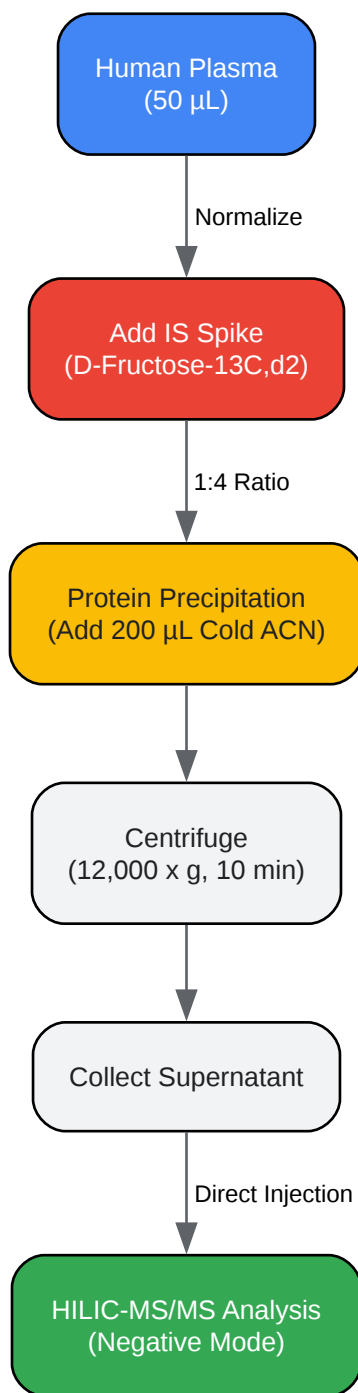
Matrix & Solvents

- Blank Matrix: Charcoal-stripped human plasma (to remove endogenous sugars) or surrogate matrix (PBS with 4% BSA).
- Solvents: LC-MS grade Acetonitrile (ACN), Water, and Ammonium Hydroxide ().

Experimental Protocol

Workflow Visualization

The following diagram outlines the critical path from sample preparation to data acquisition.



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Figure 1: Sample preparation workflow emphasizing the "dilute and shoot" approach compatible with HILIC chromatography.

Sample Preparation (Protein Precipitation)

Rationale: Traditional evaporation and reconstitution can lead to sugar degradation or insolubility. A simple precipitation with high-organic content matches the initial mobile phase of HILIC, allowing direct injection.

- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL tube.
- IS Addition: Add 10 μ L of **D-Fructose-13C,d2** working solution (25 μ M). Vortex briefly.
- Precipitation: Add 200 μ L of ice-cold Acetonitrile (ACN).
 - Critical Step: The final solvent ratio is ~80% ACN. This is ideal for HILIC retention. If the water content is too high (>30%), sugars will not retain on the column.
- Agitation: Vortex for 30 seconds; incubate at -20°C for 10 minutes to ensure complete protein removal.
- Clarification: Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 150 μ L of supernatant to an autosampler vial. Do not dry down.

LC-MS/MS Conditions

Chromatography (HILIC): We utilize an Amide-functionalized column.^{[3][4]} Amino/Amide columns retain sugars via hydrogen bonding with the water layer enriched on the stationary phase.

- Column: Waters BEH Amide (2.1 x 100 mm, 1.7 μ m) or equivalent (e.g., Phenomenex Luna Omega Sugar).
- Mobile Phase A: 95:5 Water:ACN + 0.1%
(pH 9.0).
 - Why High pH? Basic pH enhances the ionization of sugars in negative mode ().
- Mobile Phase B: 100% Acetonitrile.

- Flow Rate: 0.3 mL/min.[5]
- Injection Vol: 2-5 µL.

Gradient Profile:

Time (min)	% Mobile Phase B (ACN)	Event
0.0	90%	Initial Loading
1.0	90%	Isocratic Hold (Retain Fructose)
8.0	60%	Linear Gradient Elution
8.1	40%	Column Wash

| 10.0 | 90% | Re-equilibration (Crucial for HILIC) |

Mass Spectrometry (ESI Negative Mode):

- Source: Electrospray Ionization (ESI-).[5]
- Capillary Voltage: -2.5 kV.
- Mode: Multiple Reaction Monitoring (MRM).

MRM Transitions: | Analyte | Precursor (

) | Product (

) | Collision Energy (eV) | Dwell (ms) | | :--- | :--- | :--- | :--- | :--- | | D-Fructose | 179.0 (

) | 89.0 | 15 | 50 | | D-Fructose (Qual) | 179.0 | 113.0 | 12 | 50 | | **D-Fructose-13C,d2** (IS) | 182.0 (

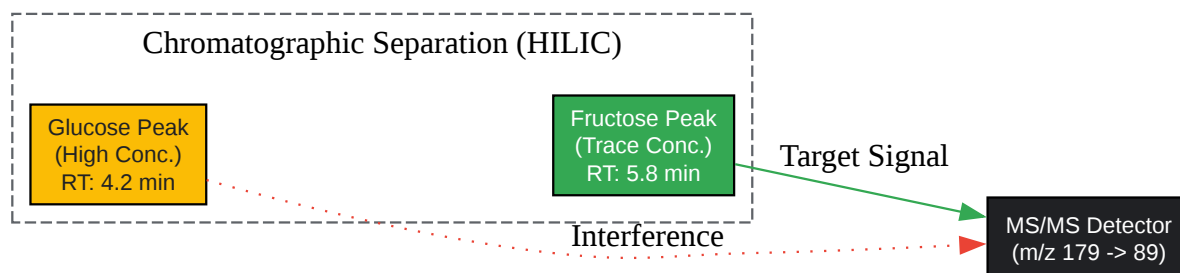
) | 92.0* | 15 | 50 | | Glucose (Interference) | 179.0 | 89.0 | 15 | (Monitor to confirm separation) |

*Note: The product ion for the IS (92.0) assumes the labeled carbons/hydrogens are retained in the C3-C6 fragment. If the label is on C1-C2, the fragment might remain 89.0. Verify

fragmentation of your specific custom standard.

System Suitability & Separation Logic

The most common failure mode in fructose analysis is glucose co-elution. Since glucose shares the 179->89 transition, the mass spectrometer cannot distinguish them chemically; they must be separated temporally.



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Figure 2: Separation logic. Fructose typically elutes LATER than glucose on Amide HILIC columns due to stronger interaction with the stationary phase. If peaks overlap, the glucose tail will mask the fructose peak.

Acceptance Criteria:

- Resolution () : > 1.5 between Glucose and Fructose.
- IS Response: Variation < 15% across the run.
- Linearity: over range 1 μ M – 500 μ M.

Data Analysis & Calculation

Quantification is performed using the Area Ratio method.

Calculate concentration using a weighted () linear regression derived from the calibration curve:

Where:

- = Area Ratio
- = Concentration of Fructose^[6]

Correction for Endogenous Fructose: Since "fructose-free" plasma does not exist, use Standard Addition or a Surrogate Matrix (PBS + BSA) for the calibration curve. If using surrogate matrix, perform Quality Control (QC) checks in pooled human plasma to verify recovery.

Troubleshooting (Expert Tips)

- **Peak Broadening:** HILIC is sensitive to the sample solvent. If the sample contains too much water (e.g., < 70% ACN), peaks will smear. Ensure the injection solvent matches the initial mobile phase (90% ACN).
- **Sensitivity Loss:** Sugars stick to stainless steel. Use PEEK tubing or a passivation protocol (phosphoric acid wash) for the LC system if sensitivity drops.
- **Ion Suppression:** If the IS signal dips at the retention time of Glucose (even if Fructose is separated), it indicates the source is saturated by the glucose load. Divert the LC flow to waste during the Glucose elution window (e.g., 3.5–4.5 min) to protect the source.

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